

# Synthesis and Preparation of 1-Cyclohexyl-2-propen-1-one: A Technical Guide

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## Compound of Interest

Compound Name: 1-Cyclohexyl-2-propen-1-one

Cat. No.: B107354

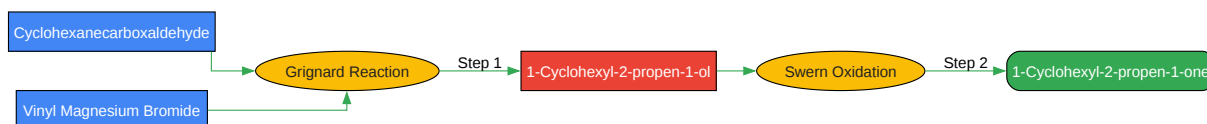
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and potential biological relevance of **1-Cyclohexyl-2-propen-1-one**. This  $\alpha,\beta$ -unsaturated ketone is a molecule of interest for its potential applications in organic synthesis and as a scaffold in drug discovery. This document details the synthetic route from commercially available starting materials, including experimental protocols and characterization data. Furthermore, it explores the potential biological activities of this class of compounds, offering insights for professionals in drug development.

## Synthetic Pathway

The synthesis of **1-Cyclohexyl-2-propen-1-one** can be achieved in a two-step process. The first step involves the synthesis of the precursor alcohol, 1-Cyclohexyl-2-propen-1-ol, via a Grignard reaction. The subsequent step is the oxidation of this secondary allylic alcohol to the desired  $\alpha,\beta$ -unsaturated ketone.



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Caption: Overall synthetic workflow for **1-Cyclohexyl-2-propen-1-one**.

## Experimental Protocols

### Step 1: Synthesis of 1-Cyclohexyl-2-propen-1-ol

This procedure details the preparation of the alcohol precursor via the reaction of cyclohexanecarboxaldehyde with vinyl magnesium bromide.

Reaction Scheme:

Materials and Reagents:

Reagent	Molar Mass ( g/mol )	Quantity (mmol)	Volume/Mass
Cyclohexanecarboxaldehyde	112.17	223	24.0 g
1.3 M Vinyl Magnesium Bromide in THF	-	253.5	195 mL
Dry Tetrahydrofuran (THF)	-	-	180 mL
Saturated Aqueous NH <sub>4</sub> Cl	-	-	As needed
Ethyl Acetate	-	-	As needed
Saturated Aqueous NaHCO <sub>3</sub>	-	-	As needed
Brine	-	-	As needed
Magnesium Sulfate (MgSO <sub>4</sub> )	-	-	As needed

## Procedure:

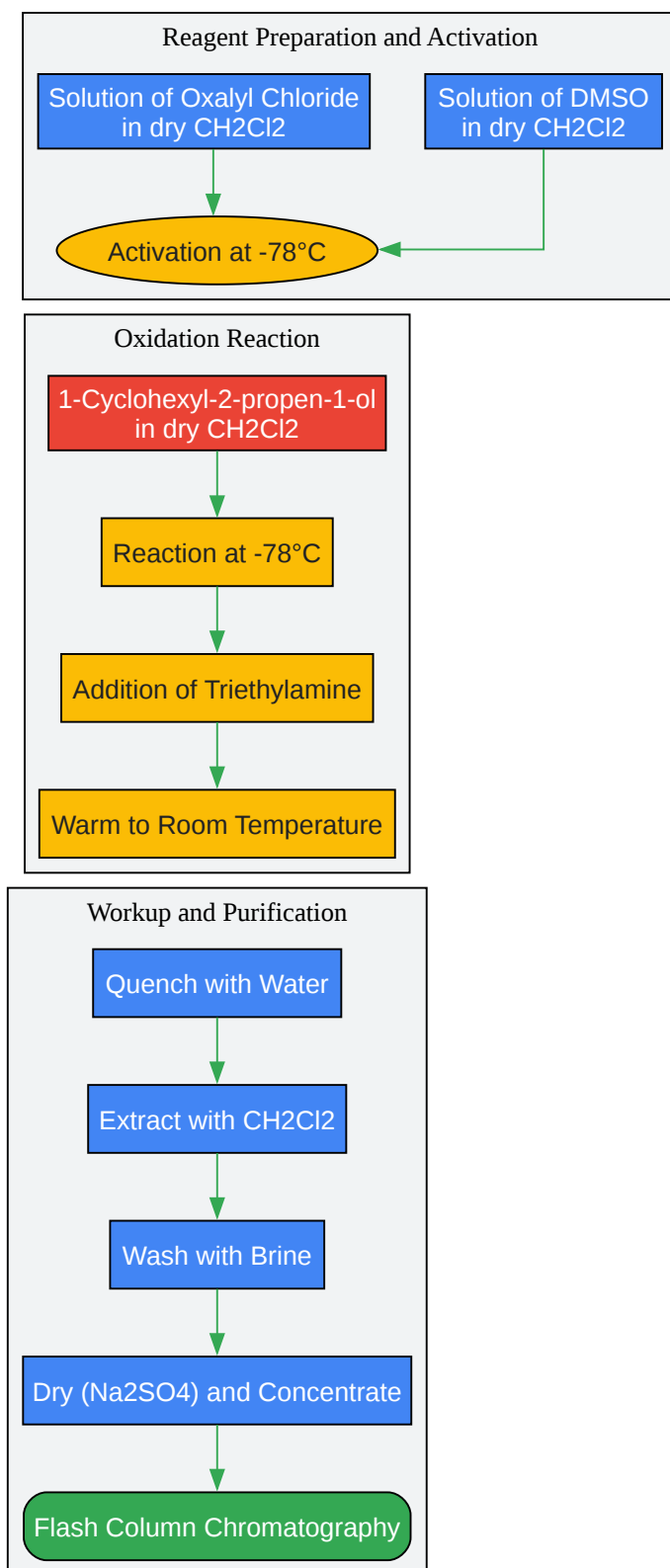
- To a flame-dried flask containing 140 mL of dry tetrahydrofuran (THF), previously degassed and flushed with nitrogen, add 195 mL (253.5 mmol) of 1.3 M vinyl magnesium bromide in THF dropwise over 5 minutes at 0°C under a nitrogen atmosphere.
- Stir the resulting solution for 5 minutes at 0°C.
- A solution of 24.0 g (223 mmol) of cyclohexanecarboxaldehyde in 40 mL of dry THF is then added via syringe at 0°C.
- The reaction mixture is stirred for 3.75 hours at a temperature between 0°C and 5°C under a nitrogen atmosphere.
- After the reaction is complete, quench the reaction at 0°C by the careful addition of saturated aqueous ammonium chloride.
- Pour the resulting suspension into 1 L of ice-cold saturated aqueous ammonium chloride and extract with ethyl acetate.
- Combine the organic extracts and wash sequentially with saturated aqueous ammonium chloride, saturated aqueous sodium bicarbonate, and brine.
- Dry the ethyl acetate extract over magnesium sulfate, filter, and concentrate under reduced pressure at room temperature to yield 1-Cyclohexyl-2-propen-1-ol.

Expected Yield: Approximately 31.0 g.

## Step 2: Synthesis of 1-Cyclohexyl-2-propen-1-one via Swern Oxidation

This protocol describes the oxidation of the secondary allylic alcohol, 1-Cyclohexyl-2-propen-1-ol, to the target  $\alpha,\beta$ -unsaturated ketone using a Swern oxidation.

## Reaction Scheme:



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Caption: Experimental workflow for the Swern oxidation.

## Materials and Reagents:

Reagent	Molar Mass ( g/mol )	Quantity (equiv)
1-Cyclohexyl-2-propen-1-ol	140.22	1.0
Oxalyl Chloride	126.93	1.5
Dimethyl Sulfoxide (DMSO)	78.13	2.7
Triethylamine (Et <sub>3</sub> N)	101.19	7.0
Dry Dichloromethane (CH <sub>2</sub> Cl <sub>2</sub> )	-	-
Water (H <sub>2</sub> O)	-	-
Brine	-	-
Sodium Sulfate (Na <sub>2</sub> SO <sub>4</sub> )	-	-

## Procedure:

- To a solution of oxalyl chloride (1.5 equiv) in dry dichloromethane (DCM), add a solution of dimethyl sulfoxide (2.7 equiv) in dry DCM dropwise at -78°C over 5 minutes.
- After stirring for 5 minutes, a solution of 1-cyclohexyl-2-propen-1-ol (1.0 equiv) in dry DCM is added dropwise over 5 minutes.
- Maintain the reaction mixture at -78°C for 30 minutes.
- Add triethylamine (7.0 equiv) dropwise over 10 minutes.
- Allow the mixture to warm to room temperature.
- Add water to quench the reaction.
- Extract the product with DCM.
- Wash the combined organic layers with brine, dry over sodium sulfate, and concentrate under reduced pressure.

- Purify the crude product by flash column chromatography to obtain **1-Cyclohexyl-2-propen-1-one**.

## Characterization Data

The structure of **1-Cyclohexyl-2-propen-1-one** can be confirmed by spectroscopic methods.

Table of Physicochemical and Spectroscopic Data:

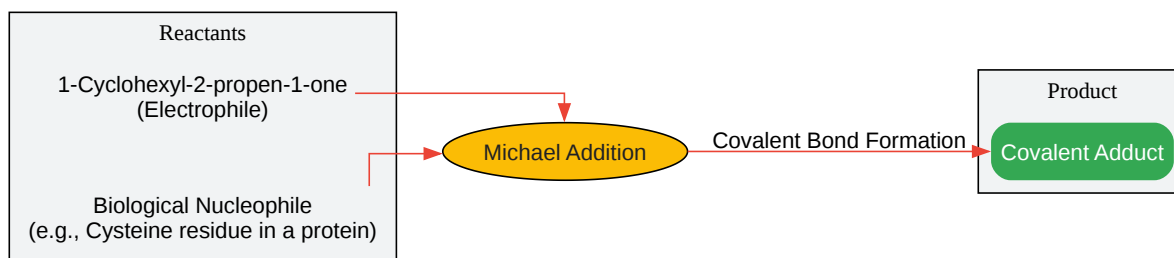
Property	Value
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O
Molecular Weight	138.21 g/mol
Appearance	Colorless to pale yellow liquid (predicted)
Mass Spectrometry (GC-MS)	m/z Top Peak: 55, 2nd Highest: 83, 3rd Highest: 41[1]
Infrared Spectroscopy	Characteristic C=O and C=C stretching frequencies are expected.

## Biological and Pharmacological Context

For professionals in drug development, understanding the potential biological activities of a novel compound is crucial. **1-Cyclohexyl-2-propen-1-one** belongs to the class of  $\alpha,\beta$ -unsaturated ketones, which are known for their biological reactivity.

## Mechanism of Action of $\alpha,\beta$ -Unsaturated Ketones

The key structural feature of  $\alpha,\beta$ -unsaturated ketones is the conjugated system of a carbon-carbon double bond and a carbonyl group. This arrangement makes the  $\beta$ -carbon electrophilic and susceptible to nucleophilic attack by biological macromolecules. This type of reaction is known as a Michael addition.



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## References

- 1. 1-Cyclohexyl-2-propen-1-one | C<sub>9</sub>H<sub>14</sub>O | CID 75119 - PubChem [pubchem.ncbi.nlm.nih.gov]
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